

Vat Blue 6: A Technical Guide for the Research Professional

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Compound of Interest

Compound Name: *Vat Blue 6*

Cat. No.: *B15553376*

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An In-depth Examination of C.I. **Vat Blue 6** (Dichloroindanthrone) as a Research Chemical

Introduction

Vat Blue 6, also known by its Colour Index name C.I. 69825 and as dichloroindanthrone, is a synthetic anthraquinone dye.[1] While it has a long history of use in the textile industry for its exceptional fastness properties, its potential as a research chemical is an area of emerging interest.[2][3] This technical guide provides a comprehensive overview of **Vat Blue 6**, consolidating available data on its chemical and physical properties, synthesis, and analytical characterization. It is intended for researchers, scientists, and drug development professionals who may consider this molecule for novel applications.

Chemical and Physical Properties

Vat Blue 6 is a blue, powdered solid that is practically insoluble in water and most common organic solvents.[4][5] It exhibits slight solubility in high-boiling point solvents such as hot chloroform, o-chlorophenol, and pyridine.[5] Its core structure is a chlorinated derivative of indanthrone (Vat Blue 4).

Table 1: Physicochemical Properties of **Vat Blue 6**

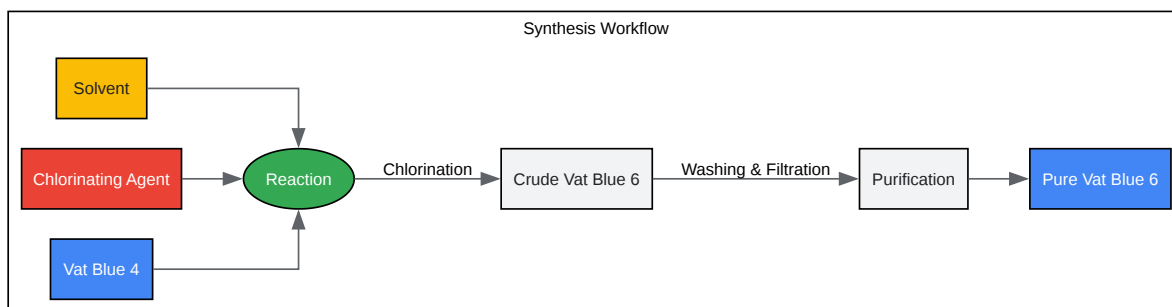
Property	Value	Reference(s)
CI Name	Vat Blue 6, 69825	[1]
CAS Number	130-20-1	[1]
Molecular Formula	C ₂₈ H ₁₂ Cl ₂ N ₂ O ₄	[1]
Molecular Weight	511.31 g/mol	[1]
Appearance	Aquamarine blue powder	[5]
Solubility	Insoluble in water, acetone, ethanol, toluene. Slightly soluble in hot chloroform, o-chlorophenol, pyridine.	[5]
Behavior in Acid	Brown in concentrated sulfuric acid, turning blue upon dilution.	[4]

Synthesis and Purification

The primary route for the synthesis of **Vat Blue 6** is the chlorination of Vat Blue 4 (indanthrone). [6][7] Several methods have been patented for industrial-scale production.

General Synthesis Workflow

The synthesis of **Vat Blue 6** from Vat Blue 4 can be represented by the following workflow. The process involves the chlorination of the indanthrone core, followed by workup and isolation of the final product.



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A simplified workflow for the synthesis of **Vat Blue 6**.

Experimental Protocols

While specific laboratory-scale synthesis protocols are not widely published, a generalized procedure can be derived from industrial patents.[6][7]

Protocol 3.2.1: Chlorination of Vat Blue 4 in an Aromatic Solvent[7]

This method is adapted from a patented industrial process and may require optimization for laboratory scale.

- **Reaction Setup:** In a three-necked flask equipped with a condenser, mechanical stirrer, and dropping funnel, suspend Vat Blue 4 in an aromatic inert solvent (e.g., chlorobenzene or o-dichlorobenzene) at a mass ratio of approximately 1:4 (Vat Blue 4:solvent).[2]
- **Dehydration (Optional but Recommended):** Heat the suspension to the boiling point of the solvent to azeotropically remove any water, which can react with the chlorinating agent. After dehydration, cool the mixture to 20-40 °C.[7]
- **Chlorination:** Slowly add sulfonyl chloride to the suspension. The molar ratio of Vat Blue 4 to sulfonyl chloride can range from 1:1.5 to 1:8.[2] During the addition, maintain the temperature between 20-40 °C.[7]

- Reaction: After the addition is complete, heat the reaction mixture to 70-90 °C and maintain for several hours until the reaction is complete (monitoring by TLC may be possible).[2]
- Workup: Cool the reaction mixture and dilute with water. Adjust the pH to 7-10 with an alkali solution (e.g., sodium hydroxide or sodium carbonate).[7]
- Isolation: Heat the mixture to distill off the aromatic solvent via steam distillation. The solid product can then be isolated by filtration.[7]
- Purification: Wash the filter cake with hot water (70-90 °C) until the pH of the filtrate is between 5-8.[7] Dry the solid product to obtain **Vat Blue 6**. Further purification for analytical purposes could potentially be achieved by recrystallization from a high-boiling point solvent like o-dichlorobenzene or by gradient sublimation, though this is not described in the available literature.

Analytical Characterization

Due to its insolubility, the analytical characterization of **Vat Blue 6** presents challenges.

Spectroscopic Data

Specific spectroscopic data for **Vat Blue 6** is not readily available in the public domain. The following describes the expected spectroscopic behavior and generalized analytical protocols.

Table 2: Summary of Expected Spectroscopic Data

Technique	Solvent/Method	Expected Observations
UV-Vis Spectroscopy	o-Dichlorobenzene or conc. H ₂ SO ₄	Broad absorption in the visible range, characteristic of its blue color.
¹ H NMR Spectroscopy	Deuterated Sulfuric Acid (D ₂ SO ₄)	Complex aromatic signals in the downfield region. Due to the harsh solvent, signal broadening is expected.
Mass Spectrometry	Electron Ionization (EI) or Chemical Ionization (CI)	A molecular ion peak corresponding to its molecular weight, along with fragmentation patterns.

Protocol 4.1.1: UV-Vis Spectroscopy

- **Sample Preparation:** Prepare a dilute solution of **Vat Blue 6** in a suitable solvent (e.g., o-dichlorobenzene) by heating and sonication. Alternatively, dissolve a small amount in concentrated sulfuric acid.
- **Data Acquisition:** Record the absorption spectrum over the UV-Visible range (typically 200-800 nm) using a dual-beam spectrophotometer.
- **Analysis:** Identify the wavelength of maximum absorption (λ_{max}).

Protocol 4.1.2: NMR Spectroscopy

- **Sample Preparation:** Dissolve a sufficient amount of **Vat Blue 6** in deuterated sulfuric acid (D₂SO₄). This should be done with extreme caution due to the corrosive nature of the solvent.
- **Data Acquisition:** Acquire the ¹H NMR spectrum on a high-field NMR spectrometer.
- **Analysis:** Identify and integrate the signals in the aromatic region. Due to the complexity of the spectrum and potential for degradation, interpretation may be challenging.

Protocol 4.1.3: Mass Spectrometry

- **Sample Introduction:** Introduce the solid sample directly into the mass spectrometer using a solids probe.
- **Ionization:** Use Electron Ionization (EI) for fragmentation analysis or a softer ionization technique like Chemical Ionization (CI) to favor the observation of the molecular ion.
- **Data Acquisition:** Acquire the mass spectrum over a suitable mass range.
- **Analysis:** Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

Applications in Research

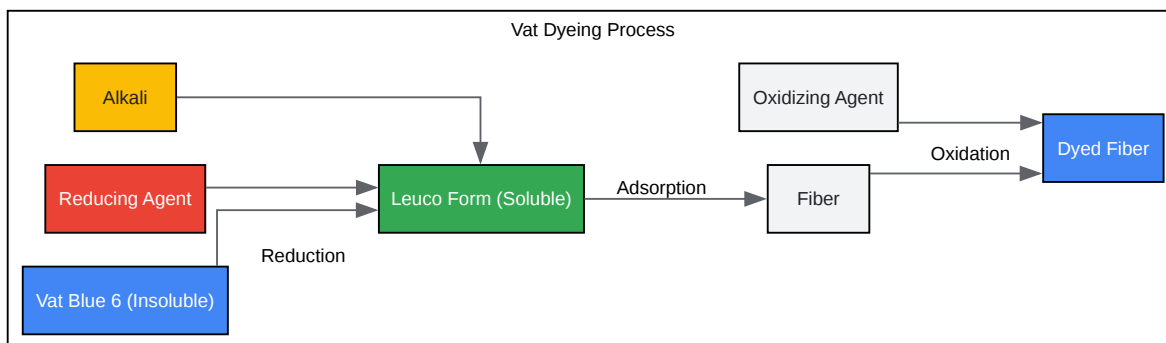
While primarily an industrial dye, **Vat Blue 6** and its derivatives have been investigated in the field of organic electronics.

Organic Electronics

Derivatives of **Vat Blue 6** have been explored as potential n-type semiconductor materials in Organic Field-Effect Transistors (OFETs) and as acceptor materials in organic photovoltaic cells. The rigid, planar, and electron-deficient nature of the indanthrone core makes it a candidate for such applications.

Vat Dyeing Process

The fundamental chemistry of **Vat Blue 6** involves its reduction to a soluble "leuco" form, which has a high affinity for cellulosic fibers. Subsequent oxidation reforms the insoluble dye within the fiber matrix, leading to its characteristic high fastness. This process is known as "vatting".



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The general process of vat dyeing with **Vat Blue 6**.

Biological Activity and Toxicology

There is a significant lack of data in the public domain regarding the specific biological activity of **Vat Blue 6**. No studies detailing its effects on cell lines, its potential to modulate signaling pathways, or its interaction with biological macromolecules such as DNA or proteins were identified.

Table 3: Toxicological Information

Aspect	Information	Reference(s)
Acute Effects	May cause irritation. Anthraquinones as a class can be toxic by ingestion, potentially causing vomiting, diarrhea, and kidney and liver damage.	[8]
Chronic Effects	Classified as an occupational secondary hepatotoxin, based on animal experimentation and cases of human ingestion for the general class of anthraquinones.	[8]
Carcinogenicity	Not listed as a carcinogen by major regulatory bodies.	[8]
Genotoxicity	No specific data available for Vat Blue 6.	

Given the absence of specific biological data, any research involving **Vat Blue 6** in biological systems should be preceded by thorough in vitro cytotoxicity and genotoxicity assessments.

Conclusion

Vat Blue 6 is a well-established industrial colorant with robust chemical properties. Its synthesis from Vat Blue 4 is well-documented in patent literature, providing a basis for laboratory-scale preparation. However, a significant gap exists in the scientific literature regarding its detailed analytical characterization and its potential as a research chemical, particularly in the life sciences. The exploration of its properties in organic electronics is a promising area, but requires more detailed investigation and publication of experimental protocols and results. Researchers interested in this compound should be prepared to undertake fundamental characterization and safety assessments as part of their studies.

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